Application Note: Comprehensive Characterization of 4-[(1,1-Dimethylprop-2-ynyl)oxy]benzonitrile

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Compound of Interest

Compound Name:	*4-[(1,1-Dimethylprop-2-ynyl)oxy]benzonitrile*
CAS No.:	*33143-92-9*
Cat. No.:	*B1586020*

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Abstract

This document provides a comprehensive suite of analytical methodologies for the definitive characterization of **4-[(1,1-Dimethylprop-2-ynyl)oxy]benzonitrile**, a key intermediate in synthetic chemistry. The unique molecular architecture, featuring a benzonitrile core, a propargyl ether, and a gem-dimethyl group, necessitates a multi-technique approach for unambiguous structural verification, purity assessment, and quantification. We present detailed, field-proven protocols for Nuclear Magnetic Resonance (NMR) Spectroscopy, Mass Spectrometry (MS), Fourier-Transform Infrared (FTIR) Spectroscopy, and High-Performance Liquid Chromatography (HPLC). The rationale behind each experimental choice is discussed, ensuring that the described methods form a self-validating system for quality control and research applications.

Introduction & Molecular Overview

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4-[(1,1-Dimethylprop-2-ynyl)oxy]benzonitrile (CAS: 33143-92-9) is a versatile organic compound.[1] Its structure incorporates several reactive and spectroscopically active functional groups: a cyano-substituted aromatic ring, an ether linkage, and a terminal alkyne. This combination makes it a valuable building block for the synthesis of more complex molecules in medicinal chemistry and materials science, particularly in reactions like click chemistry or as a precursor to pharmaceutical agents.[2]

Given its role as a synthetic intermediate, rigorous analytical characterization is paramount to ensure batch-to-batch consistency, verify structural integrity, and quantify purity. An incorrect structure or the presence of impurities can have profound negative impacts on downstream reaction yields and the purity of the final product. This guide establishes an integrated analytical workflow to provide a complete and reliable profile of the molecule.

Physicochemical Properties Summary

Property	Value	Source
Chemical Formula	$C_{12}H_{11}NO$	Calculated
Molecular Weight	185.22 g/mol	Calculated
CAS Number	33143-92-9	[1]
Appearance	White to off-white solid (predicted)	N/A
Key Functional Groups	Nitrile, Aromatic Ring, Ether, Alkyne	Structure

Structural Elucidation: A Spectroscopic Triad

The primary goal of characterization is the unambiguous confirmation of the covalent structure. We employ a triad of spectroscopic techniques—NMR, MS, and FTIR—each providing orthogonal yet complementary information to build a complete structural picture.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Expertise & Rationale: NMR spectroscopy is the cornerstone of molecular structure elucidation in organic chemistry. It provides detailed information about the chemical environment,

connectivity, and spatial relationships of magnetically active nuclei (^{1}H and ^{13}C). For **4-[(1,1-Dimethylprop-2-ynyl)oxy]benzonitrile**, ^{1}H NMR will confirm the presence and integration of all proton types, while ^{13}C NMR will identify every unique carbon atom, including the quaternary carbons.

Protocol 2.1.1: ^{1}H and ^{13}C NMR Analysis

- Sample Preparation: Accurately weigh 5-10 mg of the sample and dissolve it in ~0.7 mL of a deuterated solvent (e.g., Chloroform-d, $CDCl_3$) in a clean, dry NMR tube. Add a small amount of Tetramethylsilane (TMS) as an internal standard (0 ppm).
- Instrument Setup:
  - Spectrometer: 400 MHz or higher field strength for better resolution.[3][4]
  - Probe: Standard broadband or inverse detection probe, tuned to ^{1}H and ^{13}C frequencies.
  - Temperature: 25 °C (298 K).
- ^{1}H NMR Acquisition:
  - Pulse Program: Standard single pulse (zg30).
  - Acquisition Time: ~4 seconds.
  - Relaxation Delay (d1): 2 seconds.
  - Number of Scans: 8-16, depending on sample concentration.
- ^{13}C NMR Acquisition:
  - Pulse Program: Standard proton-decoupled pulse program (zgpg30).
  - Acquisition Time: ~1-2 seconds.
  - Relaxation Delay (d1): 2-5 seconds.
  - Number of Scans: 512-2048, as ^{13}C has a low natural abundance.

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- Data Processing: Apply Fourier transform, phase correction, and baseline correction. Calibrate the ^{1}H spectrum to the TMS signal at 0.00 ppm and the ^{13}C spectrum to the $CDCl_3$ solvent peak at 77.16 ppm.[3] Integrate ^{1}H signals and pick all peaks in both spectra.

Expected Data & Interpretation

The predicted NMR data provides a unique fingerprint for the molecule. The aromatic region is expected to show a characteristic AA'BB' system, typical of para-substituted benzene rings.

^{1}H NMR Data	**Assignment**	**Predicted δ (ppm)**	**Multiplicity**	**Integration**
Aromatic Protons	H-2, H-6	~7.60	Doublet (d)	2H
Aromatic Protons	H-3, H-5	~7.00	Doublet (d)	2H
Acetylenic Proton	≡C-H	~2.60	Singlet (s)	1H
Methyl Protons	$-C(CH_3)_2$	~1.70	Singlet (s)	6H

^{13}C NMR Data	**Assignment**	**Predicted δ (ppm)**	**Notes**
Nitrile Carbon	-C≡N	~119	
Aromatic Carbons	C-4 (ipso, ether)	~160	
C-2, C-6	~134		
C-3, C-5	~115		
C-1 (ipso, nitrile)	~105		
Acetylenic Carbons	-C≡CH	~83	
-C≡CH	~75		
Quaternary Carbon	$-C(CH_3)_2$	~79	No proton attached
Methyl Carbons	$-C(CH_3)_2$	~28	Intense signal

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Note: Chemical shifts (δ) are predicted and may vary slightly based on solvent and experimental conditions.

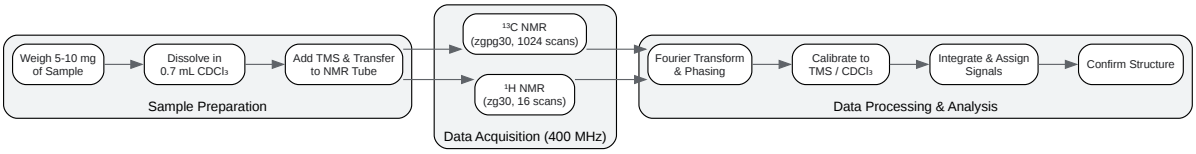


Diagram 1: NMR Analysis Workflow

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Caption: Diagram 1: NMR Analysis Workflow.

Mass Spectrometry (MS)

Expertise & Rationale: MS is essential for determining the molecular weight of a compound and can provide structural information through fragmentation analysis. For this molecule, a soft ionization technique like Electrospray Ionization (ESI) is ideal for confirming the molecular weight via the protonated molecular ion $[M+H]^+$. Electron Ionization (EI), a harder technique often coupled with Gas Chromatography (GC), will induce fragmentation, providing a fingerprint that can be used to confirm the presence of key structural motifs.

Protocol 2.2.1: LC-MS (ESI) and GC-MS (EI) Analysis

- LC-MS (ESI) for Molecular Weight Confirmation:
  - Sample Preparation: Prepare a dilute solution of the sample (~10 µg/mL) in a suitable solvent like acetonitrile or methanol.
  - Instrumentation: Couple an HPLC system to a mass spectrometer (e.g., Q-TOF or Orbitrap for high-resolution mass spectrometry).

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- Chromatography (optional, for purity): Use a C18 column with a simple isocratic or gradient elution of water and acetonitrile (both with 0.1% formic acid).
- MS Parameters (Positive Ion Mode):
  - Ion Source: Electrospray Ionization (ESI).
  - Scan Range: m/z 50-500.
  - Capillary Voltage: 3-4 kV.
  - Source Temperature: 120-150 °C.
- Data Analysis: Look for the $[M+H]^+$ ion at m/z 186.0913 (calculated for $C_{12}H_{12}NO^+$). High-resolution data should be within 5 ppm of this value.

- GC-MS (EI) for Fragmentation Pattern:
  - Sample Preparation: Prepare a dilute solution (~100 µg/mL) in a volatile solvent like dichloromethane or ethyl acetate.
  - Instrumentation: Gas chromatograph coupled to a mass spectrometer (e.g., Quadrupole).
  - GC Parameters:
    - Column: Standard non-polar column (e.g., DB-5ms, 30 m x 0.25 mm).
    - Injector Temperature: 250 °C.
    - Oven Program: Start at 100 °C, ramp to 280 °C at 15 °C/min.
  - MS Parameters:
    - Ion Source: Electron Ionization (EI) at 70 eV.
    - Scan Range: m/z 40-300.
  - Data Analysis: Identify the molecular ion (M^+) peak at m/z 185 and analyze the fragmentation pattern.

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Expected Data & Interpretation

- ESI-MS: A dominant peak at m/z 186.0913 corresponding to $[M+H]^+$.
- EI-MS:
  - Molecular Ion (M^+): m/z 185.
  - Key Fragments:
    - m/z 170 ($[M-CH_3]^+$): Loss of a methyl group, a very common fragmentation for gem-dimethyl groups.
    - m/z 118 ($[M-C_5H_7]^+$): Cleavage of the ether bond, loss of the dimethylpropynyl group.
    - m/z 67 ($[C_5H_7]^+$): The dimethylpropynyl cation itself.

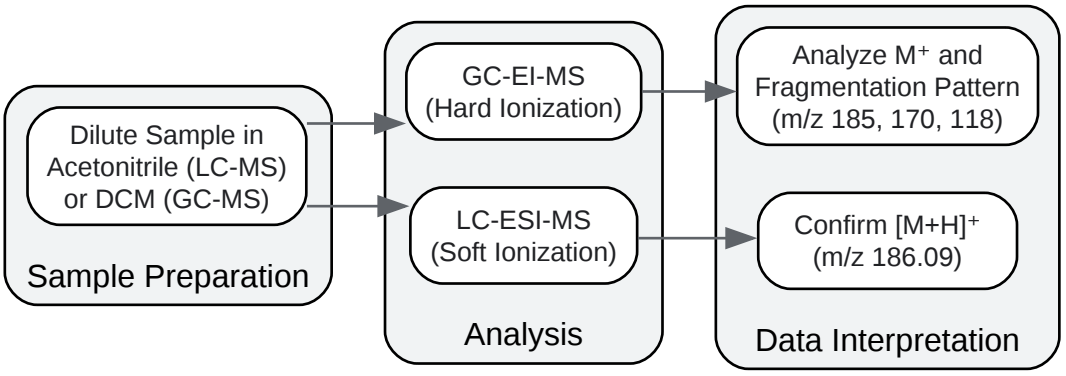


Diagram 2: Mass Spectrometry Workflow

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Caption: Diagram 2: Mass Spectrometry Workflow.

Fourier-Transform Infrared (FTIR) Spectroscopy

Expertise & Rationale: FTIR spectroscopy is a rapid and powerful technique for identifying the presence of specific functional groups, as chemical bonds absorb infrared radiation at characteristic frequencies.[5] This molecule has several highly diagnostic peaks: the sharp nitrile (C≡N) and alkyne (C≡C) stretches, and the unique terminal alkyne C-H stretch.

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Protocol 2.3.1: FTIR Analysis

- Sample Preparation:
  - KBr Pellet: Mix ~1 mg of the sample with ~100 mg of dry KBr powder. Grind to a fine powder and press into a transparent pellet using a hydraulic press.
  - Attenuated Total Reflectance (ATR): Place a small amount of the solid sample directly onto the ATR crystal. This is a faster, non-destructive alternative.
- Data Acquisition:
  - Instrument: A standard FTIR spectrometer.
  - Scan Range: 4000 - 400 cm^{-1}.
  - Resolution: 4 cm^{-1}.
  - Number of Scans: 16-32.
  - Background: Run a background scan of the empty sample compartment (or KBr pellet) before scanning the sample.
- Data Analysis: Identify the characteristic absorption bands and assign them to the corresponding functional groups.

Expected Data & Interpretation

The FTIR spectrum provides a clear "functional group fingerprint" that confirms the key components of the molecule.

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Characteristic Absorption Bands	
Frequency (cm^{-1})	Assignment
~3300	≡C-H
~3050	Aromatic C-H
~2980	Aliphatic C-H
~2230	-C≡N
~2120	-C≡C-
~1600, ~1500	Aromatic C=C
~1250	Aryl-O (Ether)
~1040	O-C (Ether)

Purity Assessment and Quantification

Once the structure is confirmed, it is crucial to determine the purity of the material. HPLC is the industry-standard method for this purpose.

High-Performance Liquid Chromatography (HPLC)

Expertise & Rationale: Reverse-phase HPLC separates compounds based on their hydrophobicity. It is the ideal method for assessing the purity of **4-[(1,1-Dimethylprop-2-ynyl)oxy]benzonitrile** by separating it from non-polar and polar impurities. The benzonitrile moiety is a strong chromophore, making UV detection highly sensitive and suitable for quantification.[6]

Protocol 3.1.1: Reverse-Phase HPLC Method

- Sample and Standard Preparation:
  - Sample: Prepare a stock solution by accurately weighing ~10 mg of the sample into a 10 mL volumetric flask and dissolving in acetonitrile. Dilute further to a working concentration of ~0.1 mg/mL.

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- Standard (for quantification): Use a certified reference standard if available, prepared in the same manner.

- Instrumentation & Conditions:
  - System: A standard HPLC system with a UV detector.
  - Column: C18, 4.6 x 150 mm, 5 µm particle size.
  - Mobile Phase A: Water
  - Mobile Phase B: Acetonitrile
  - Gradient: Start at 60% B, hold for 2 min, ramp to 95% B over 8 min, hold for 2 min.
  - Flow Rate: 1.0 mL/min.
  - Column Temperature: 30 °C.
  - Injection Volume: 10 µL.
  - Detector: UV at 245 nm.

- Data Analysis:
  - Purity: Integrate all peaks in the chromatogram. Calculate purity as the percentage of the main peak area relative to the total peak area. (Area % = (Area_main / Area_total) * 100).
  - Quantification: Generate a calibration curve using standards of known concentrations. Determine the concentration of the sample by comparing its peak area to the calibration curve.

System Suitability

Before analysis, perform a system suitability test by making five replicate injections of a standard solution. The Relative Standard Deviation (RSD) for retention time and peak area should be <2%.

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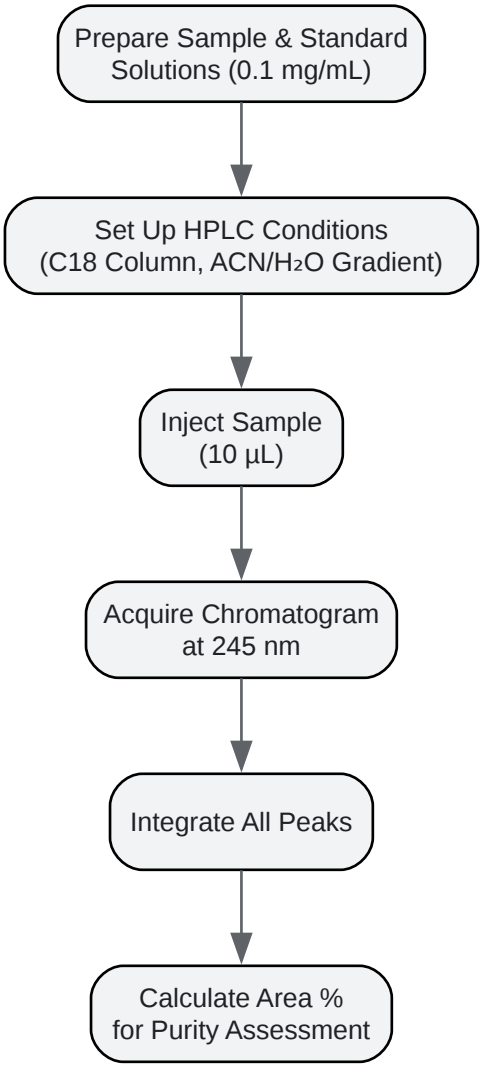


Diagram 3: HPLC Purity Analysis Workflow

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Caption: Diagram 3: HPLC Purity Analysis Workflow.

Conclusion

The analytical methods detailed in this guide provide a robust and multi-faceted framework for the complete characterization of **4-[(1,1-Dimethylprop-2-ynyl)oxy]benzonitrile**. The synergistic use of NMR, MS, and FTIR provides unambiguous structural confirmation, while the optimized HPLC method ensures accurate purity determination and quantification. Adherence to these protocols will guarantee the quality and consistency of this important chemical intermediate for all research, development, and manufacturing purposes.

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